

Solubility of Tris(2-hydroxyethyl) isocyanurate in water and organic solvents

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Compound of Interest

Compound Name: *Tris(2-hydroxyethyl) isocyanurate*

Cat. No.: *B1346986*

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Solubility Profile of Tris(2-hydroxyethyl) isocyanurate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Tris(2-hydroxyethyl) isocyanurate** (THEIC), a versatile compound utilized in various industrial applications, including the production of heat-resistant wire enamels, polyurethanes, and as an intermediate for dyes and pharmaceuticals.^[1] Understanding its solubility in aqueous and organic solvents is critical for its application in synthesis, formulation, and material science.

Quantitative Solubility Data

The solubility of **Tris(2-hydroxyethyl) isocyanurate** has been reported in several sources, with some variation in the quantitative data for aqueous solutions. The following table summarizes the available quantitative solubility data.

Solvent	Temperature	Solubility
Water	20 °C	572 g/L[2][3]
Water	25 °C	1,190 g/L[4]
Water	20 °C (68 °F)	≥ 100 g/L[5]
Water	Not Specified	1,150 g/L[3]

Note: Discrepancies in reported aqueous solubility values may arise from differences in experimental methodologies, purity of the compound, and equilibrium time.

Qualitative Solubility in Organic Solvents

Qualitative assessments of THEIC's solubility in various organic solvents have been documented, providing a general understanding of its behavior in non-aqueous media.

- Soluble in:
 - Hot lower alcohols[6]
 - Tetrahydrofuran (THF)[6]
 - General organic solvents (unspecified)[7]
- Slightly soluble in:
 - Acetone[4][5]
 - Alcohol[4][5]
- Insoluble in:
 - Other common organic solvents[6]
 - Chloroform[4]
 - Benzene[4]

- Non-polar solvents in general[8]

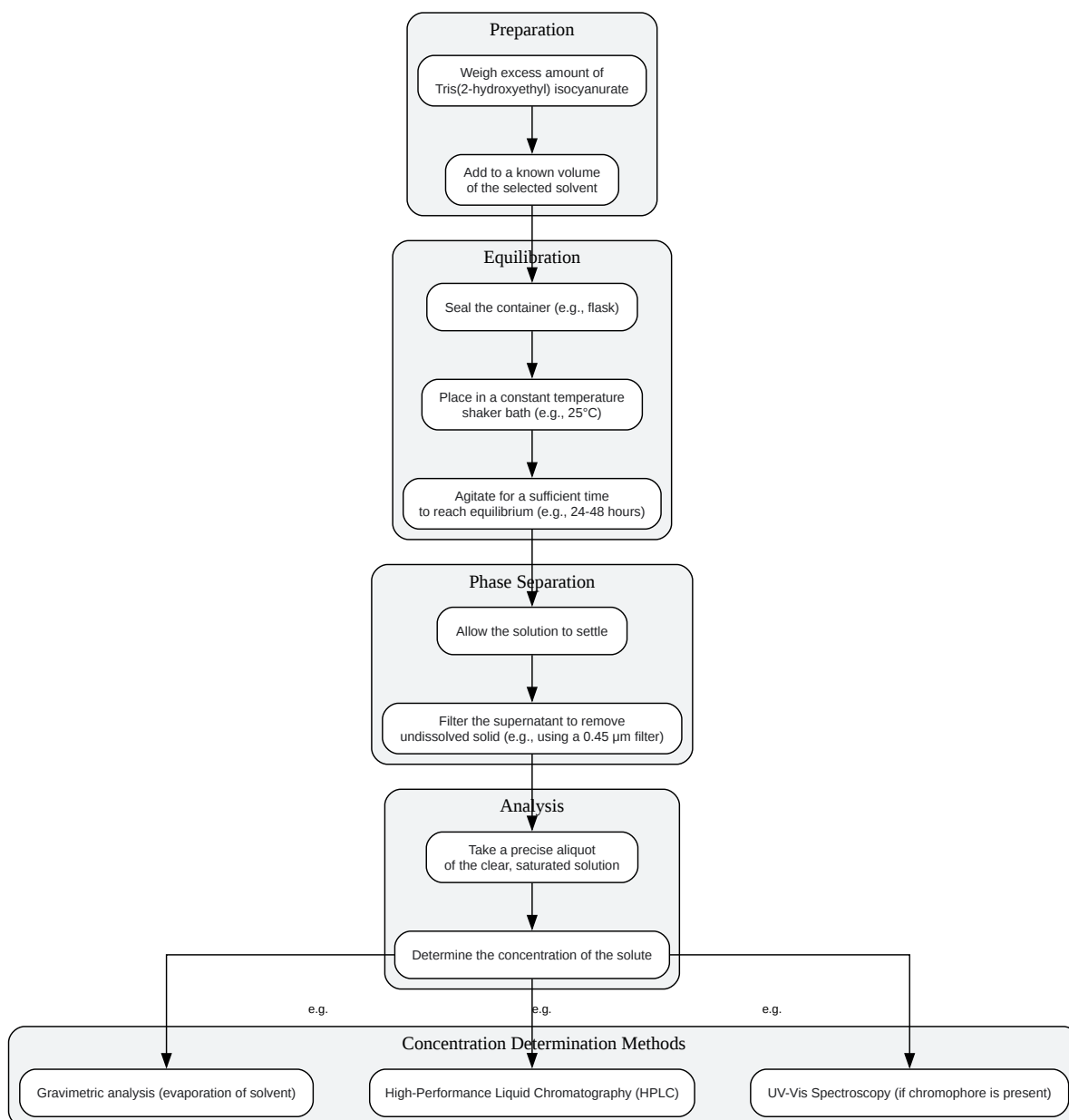
The hydrophilic nature of THEIC, owing to its three hydroxyl groups, explains its high solubility in polar solvents like water and its limited solubility in non-polar organic solvents.[8]

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **Tris(2-hydroxyethyl) isocyanurate** were not detailed in the reviewed literature, a general methodology based on standard practices for solubility assessment can be outlined. The isothermal shake-flask method is a common and reliable technique.

Isothermal Shake-Flask Method for Solubility Determination

This protocol describes a general procedure for determining the equilibrium solubility of a compound in a specific solvent at a controlled temperature.

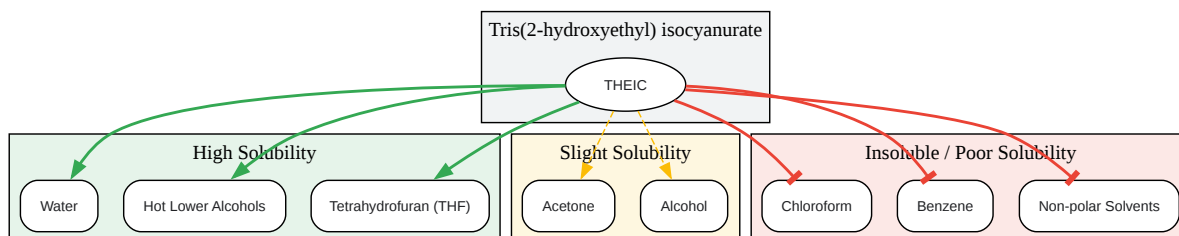


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Caption: Experimental workflow for solubility determination.

Solubility Profile Visualization

The following diagram illustrates the solubility characteristics of **Tris(2-hydroxyethyl) isocyanurate** in various solvents based on the available data.



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Caption: Solubility of THEIC in different solvents.

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References

- 1. Tris (2-Hydroxyethyl) isocyanurate Supplier | 839-90-7 | Your Reliable Distributor Silver Fern [silverfernchemical.com]
- 2. 839-90-7 | CAS DataBase [m.chemicalbook.com]
- 3. 1,3,5-Tris(2-hydroxyethyl)cyanuric acid CAS#: 839-90-7 [m.chemicalbook.com]
- 4. labsolu.ca [labsolu.ca]
- 5. 1,3,5-Tris(2-hydroxyethyl) isocyanurate | C₉H₁₅N₃O₆ | CID 13286 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Tris (2-Hydroxyethyl) isocyanurate (THEIC) | Castor International [castor-international.nl]

- 7. Theic (Tris-2-Hydroxyethyl-Isocyanurate) | MCC - Menssing Chemiehandel & Consultants GmbH [mcc-hamburg.de]
- 8. solubilityofthings.com [solubilityofthings.com]
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